An In-depth Technical Guide to 4-(1-Oxo-2-phenylethyl)benzoic Acid

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Compound of Interest

Compound Name:	*4-(1-Oxo-2-phenylethyl)benzoic acid*
CAS No.:	*108766-35-4*
Cat. No.:	*B034051*

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Introduction

4-(1-Oxo-2-phenylethyl)benzoic acid, also known as 4-phenacylbenzoic acid, is a keto-acid of significant interest in synthetic organic chemistry and medicinal chemistry. Its bifunctional nature, incorporating both a carboxylic acid and a ketone, makes it a versatile building block for the synthesis of more complex molecular architectures. The structure consists of a benzoic acid core substituted at the para-position with a phenacyl group (a two-carbon chain with a phenyl group and a carbonyl). This unique arrangement of functional groups imparts a specific reactivity profile that can be exploited for various chemical transformations. This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and potential applications, tailored for researchers and professionals in the chemical and pharmaceutical sciences.

Physicochemical and Spectroscopic Profile

The accurate characterization of a chemical compound is fundamental to its application. While extensive experimental data for **4-(1-Oxo-2-phenylethyl)benzoic acid** is not widely published,

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its properties can be reliably predicted based on its structure and by analogy to similar compounds like 4-acetylbenzoic acid and 4-benzoylbenzoic acid.[1][2]

Molecular Structure and Properties

The core structure features a para-substituted benzene ring, a carboxylic acid group, and a ketone. This structure suggests a crystalline solid at room temperature with limited solubility in water but good solubility in organic solvents like DMSO and methanol.[1]

Table 1: Physicochemical Properties of **4-(1-Oxo-2-phenylethyl)benzoic acid** and Related Analogs

Property	4-(1-Oxo-2-phenylethyl)benzoic acid (Predicted)	4-Acetylbenzoic Acid (Experimental)[1][3][4][5]	4-Benzoylbenzoic Acid (Experimental)
Molecular Formula	$C_{15}H_{12}O_3$	$C_9H_8O_3$	$C_{14}H_{10}O_3$
Molecular Weight	240.26 g/mol	164.16 g/mol	226.23 g/mol
Melting Point	Not available	208-210 °C	Not available
Boiling Point	Not available	~251.61 °C	Not available
pKa	~3.5 - 4.0	3.70 @ 25 °C	3.41 ± 0.04
LogP (Octanol/Water)	~2.5 - 3.0	1.587	Not available

Note: Predicted values for the topic compound are estimated based on its structure and data from analogous compounds.

Spectroscopic Characterization

The spectroscopic profile is crucial for structural confirmation and purity assessment.

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methylene protons, and the acidic proton of the carboxylic acid. The two sets of aromatic protons (from the benzoic acid and the phenyl group) would likely appear as complex multiplets in the 7-8.5 ppm region. The methylene protons (—CH_2—) adjacent to

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the ketone and the benzene ring would appear as a characteristic singlet around 4.2 ppm.[6] The carboxylic acid proton would be a broad singlet, typically downfield (>10 ppm), and may be exchangeable with D_2O.

- ^{13}C NMR: The carbon NMR would show signals for the two carbonyl carbons (ketone and carboxylic acid) between 165 and 200 ppm.[7] Aromatic carbons would resonate in the 125-145 ppm range, and the methylene carbon would appear around 45-50 ppm.[6]

- Infrared (IR) Spectroscopy: The IR spectrum would be dominated by two strong carbonyl (C=O) stretching bands. The ketone carbonyl stretch is expected around 1685 cm^{-1}, and the carboxylic acid carbonyl stretch would appear around 1700-1720 cm^{-1}. A broad O-H stretching band from the carboxylic acid dimer would also be prominent, typically spanning from 2500 to 3300 cm^{-1}.[8]

- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak (M+) corresponding to its molecular weight. A characteristic fragmentation pattern would involve the cleavage of the bond between the carbonyl group and the methylene group (alpha-cleavage), leading to a stable acylium ion.[6]

Synthesis and Reactivity

Understanding the synthesis and reactivity of **4-(1-Oxo-2-phenylethyl)benzoic acid** is key to utilizing it as a chemical intermediate.

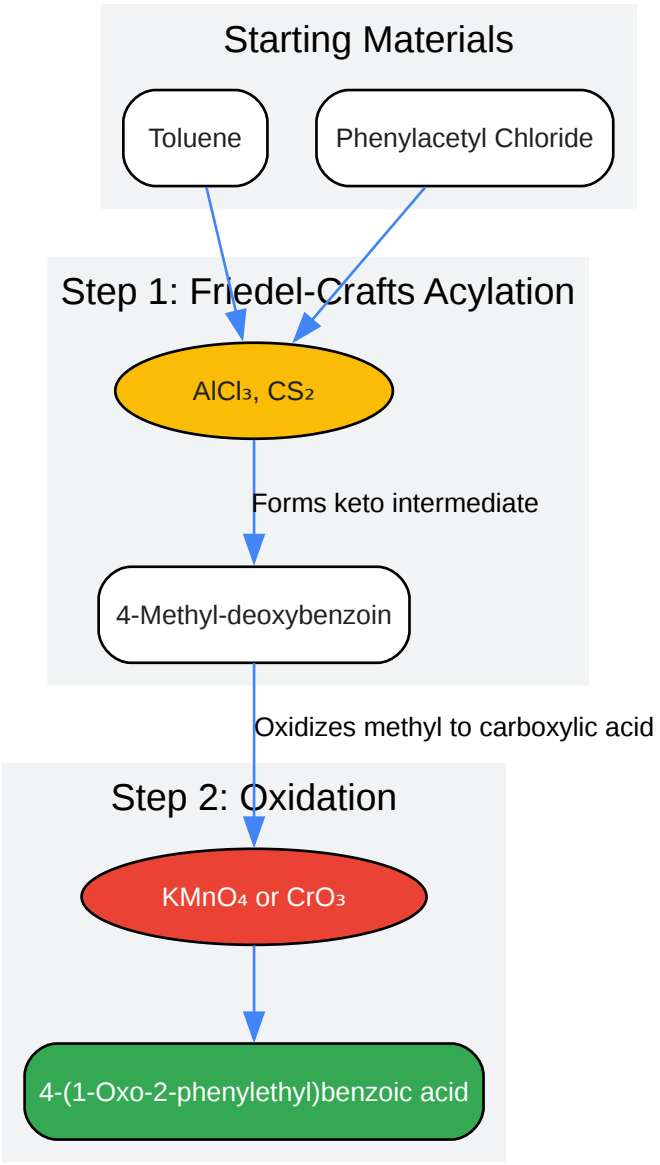
Proposed Synthetic Route: Friedel-Crafts Acylation

A robust and common method for synthesizing aryl ketones is the Friedel-Crafts acylation.[6] A plausible synthesis for the title compound involves the acylation of a suitable aromatic substrate with phenylacetyl chloride.

Scheme 1: Proposed Synthesis via Friedel-Crafts Acylation

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Proposed Synthesis of 4-(1-Oxo-2-phenylethyl)benzoic acid



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Caption: A two-step synthesis involving Friedel-Crafts acylation followed by oxidation.

Experimental Protocol: Synthesis of 4-Methyl-deoxybenzoin (Intermediate)

- Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube, and an addition funnel is charged with anhydrous

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aluminum chloride ($AlCl_3$) in a suitable solvent like carbon disulfide (CS_2) or dichloromethane under an inert atmosphere (e.g., nitrogen).

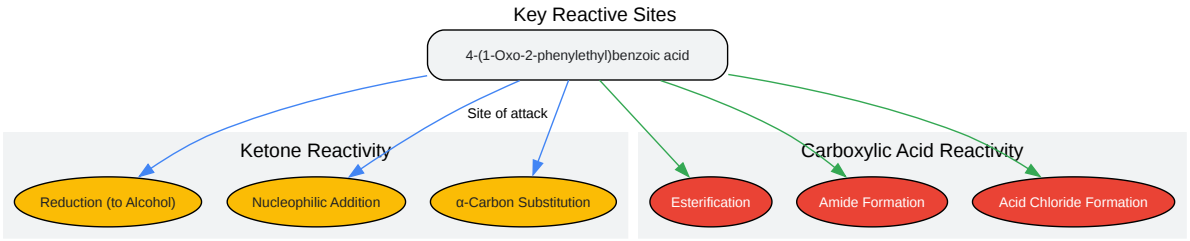
- Cooling: The mixture is cooled to 0-5 °C in an ice bath.
- Addition of Reactants: A solution of phenylacetyl chloride in the same solvent is added dropwise from the addition funnel to the stirred suspension. Following this, toluene is added dropwise at the same temperature.
- Reaction: The reaction mixture is allowed to warm to room temperature and stirred for several hours until the reaction is complete (monitored by TLC).
- Workup: The reaction is carefully quenched by pouring it onto a mixture of crushed ice and concentrated hydrochloric acid.
- Extraction: The organic layer is separated, and the aqueous layer is extracted with the solvent. The combined organic layers are washed with water, a saturated sodium bicarbonate solution, and brine, then dried over anhydrous sodium sulfate.
- Purification: The solvent is removed under reduced pressure, and the resulting crude product, 4-methyl-deoxybenzoin, is purified by recrystallization or column chromatography.

The subsequent step involves the oxidation of the methyl group of the intermediate to a carboxylic acid using a strong oxidizing agent like potassium permanganate ($KMnO_4$) or chromic acid (CrO_3), a standard procedure for converting alkylbenzenes to benzoic acids.[1]

Reactivity Profile

The reactivity of **4-(1-Oxo-2-phenylethyl)benzoic acid** is governed by its two primary functional groups.

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Caption: Dual reactivity at the ketone and carboxylic acid functional groups.

- Ketone Group:
  - Nucleophilic Addition: The carbonyl carbon is electrophilic and susceptible to attack by nucleophiles. This can be used for chain extension or the formation of new functional groups (e.g., alcohols via reduction with $NaBH_4$, cyanohydrins).[9][10]
  - Alpha-Carbon Reactivity: The methylene (—CH_2—) protons are acidic and can be removed by a base to form an enolate. This enolate can then react with electrophiles, allowing for alkylation or other modifications at this position.[6]
- Carboxylic Acid Group:
  - Esterification and Amide Formation: This is the most common reaction of the carboxylic acid group. It can be converted into esters, amides, or acid chlorides.[11] These reactions are fundamental in drug development for creating prodrugs or linking the molecule to other scaffolds.[12]
  - Reduction: The carboxylic acid can be reduced to a primary alcohol using strong reducing agents like lithium aluminum hydride ($LiAlH_4$).

The relative reactivity of these groups is important. Generally, the carboxylic acid group is less electrophilic than the ketone.[13] Therefore, reactions with nucleophiles will preferentially occur

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at the ketone unless the carboxylic acid is first activated (e.g., by converting it to an acid chloride).

Potential Applications in Research and Drug Development

While specific applications for **4-(1-Oxo-2-phenylethyl)benzoic acid** are not extensively documented, its structural motifs are present in various biologically active molecules. Keto-acids are important intermediates in metabolism and have been explored as scaffolds for various therapeutic agents.[14]

- Pharmaceutical Intermediates: Its bifunctional nature makes it an ideal intermediate. The carboxylic acid can be used to improve solubility or serve as a handle for conjugation, while the ketone can be modified to interact with biological targets. Analogous compounds like 4-acetylbenzoic acid are used in the synthesis of curcumin analogs and agonists for nicotinic acetylcholine receptors.[1][5]

- Photooxidants: The related compound, 4-benzoylbenzoic acid, acts as a photooxidant.[2] Upon light activation, it can be used in organic synthesis or to study the oxidation of biological molecules like amino acids.[2] It is plausible that **4-(1-Oxo-2-phenylethyl)benzoic acid** could exhibit similar photochemical properties.

- Scaffold for Heterocyclic Synthesis: The 1,4-relationship between the ketone and the carboxylic acid on the benzene ring makes it a potential precursor for synthesizing various heterocyclic compounds through condensation reactions with dinucleophiles (e.g., hydrazine, hydroxylamine).

Safety and Handling

As with any laboratory chemical, **4-(1-Oxo-2-phenylethyl)benzoic acid** should be handled with appropriate safety precautions. While specific toxicity data is unavailable, related compounds like 4-acetylbenzoic acid may cause skin and eye irritation.[4] Standard laboratory practice, including the use of personal protective equipment (gloves, safety glasses, lab coat) and working in a well-ventilated fume hood, is required. A material safety data sheet (MSDS) should be consulted if available.

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Conclusion

4-(1-Oxo-2-phenylethyl)benzoic acid is a compound with considerable synthetic potential. Its dual functionality provides two distinct reactive sites that can be selectively manipulated to build complex molecular structures. Although not a widely commercialized product, its synthesis is accessible through established organic chemistry reactions like the Friedel-Crafts acylation. By understanding its predicted physicochemical properties, spectroscopic signatures, and reactivity profile, researchers in organic synthesis and drug development can effectively utilize this molecule as a versatile building block for creating novel compounds with potential applications in materials science and pharmacology.

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